

5-Nitro-1H-indene as a starting material for synthesis

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Compound of Interest

Compound Name: 5-Nitro-1H-indene

Cat. No.: B182640

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An In-depth Technical Guide to **5-Nitro-1H-indene** as a Synthetic Precursor

For Researchers, Scientists, and Drug Development Professionals

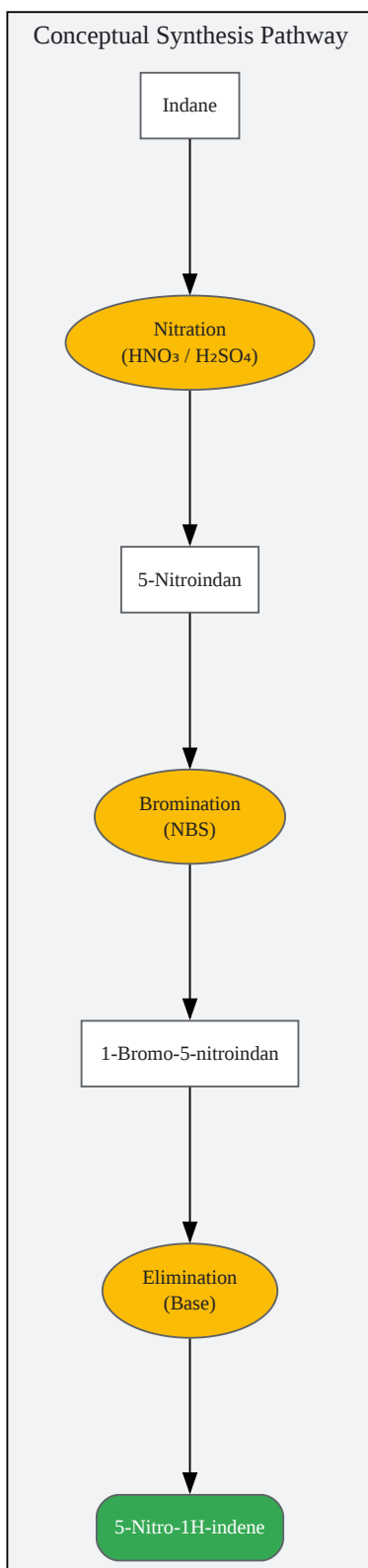
Introduction

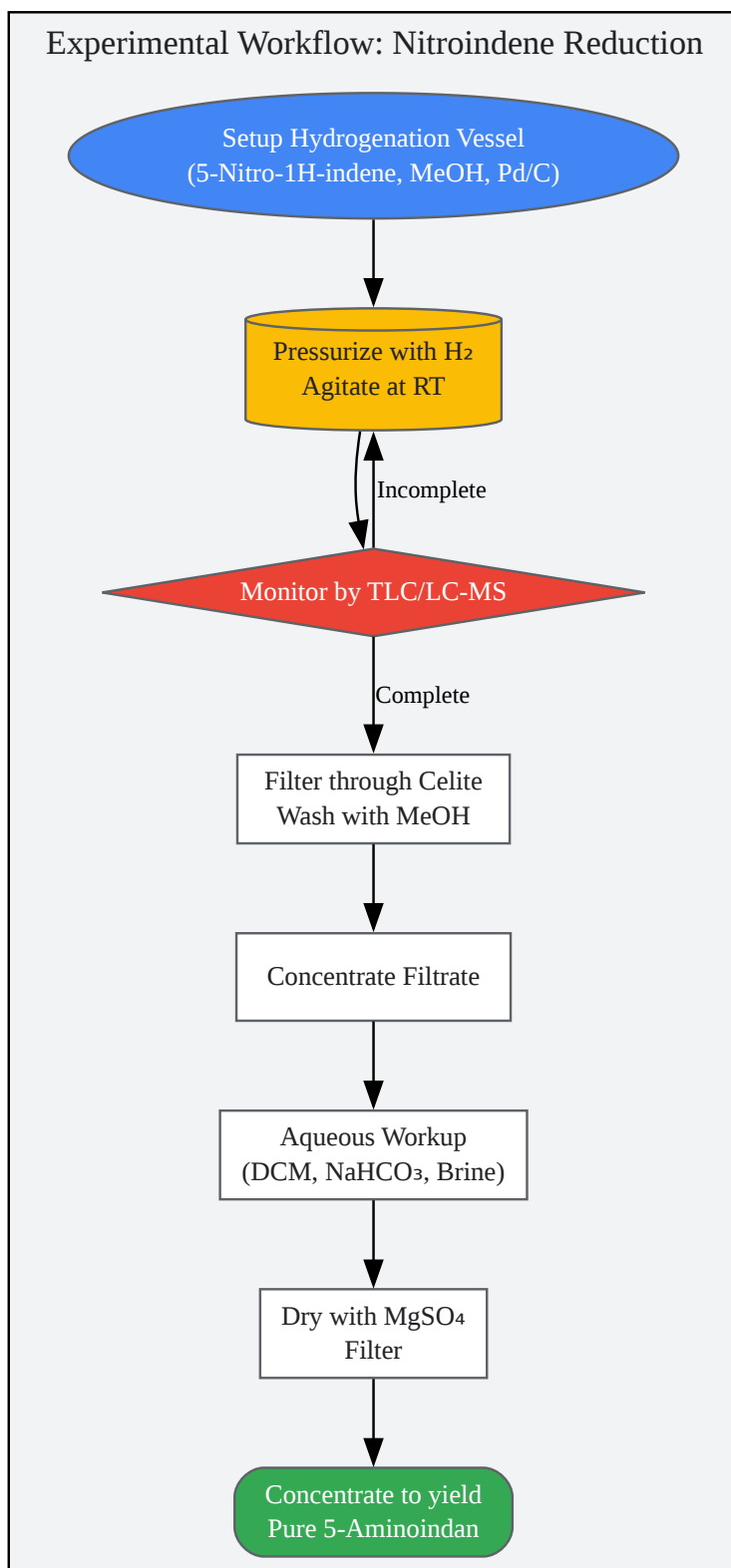
5-Nitro-1H-indene is an aromatic nitro compound built upon the indene scaffold. While literature on its direct application is specialized, its strategic value lies in its role as a precursor to 5-aminoindan, a key building block in medicinal chemistry. The indane framework is a privileged structure found in numerous biologically active compounds and approved pharmaceuticals. The nitro group at the 5-position serves as a versatile chemical handle, primarily for its reduction to a primary amine, which opens up a vast array of subsequent chemical transformations.

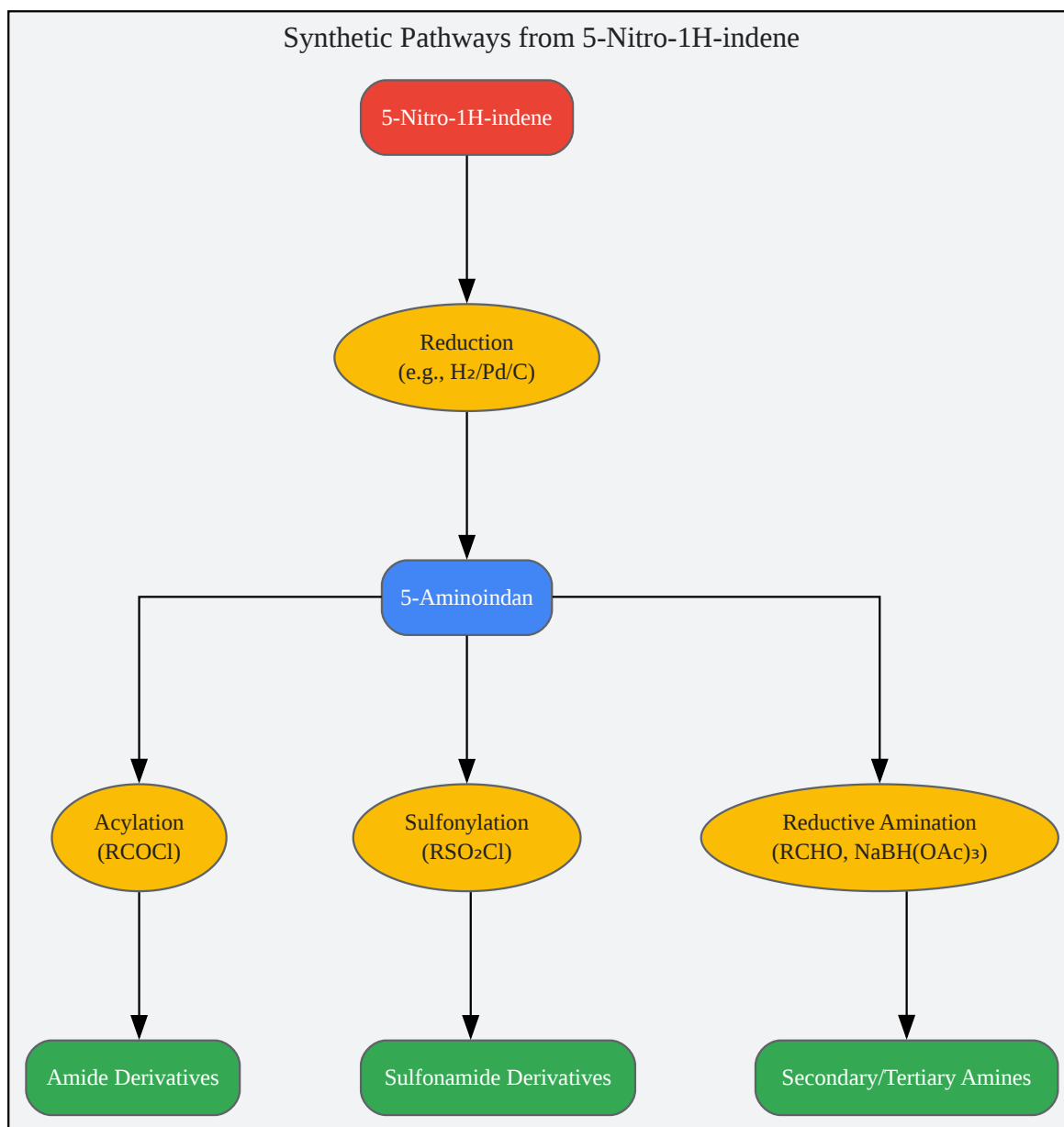
This guide details the synthetic pathways originating from **5-Nitro-1H-indene**, focusing on its foundational reduction and the subsequent utility of its derivatives in the context of drug discovery and development.

Synthesis of 5-Nitro-1H-indene

The synthesis of **5-Nitro-1H-indene** was first reported in 1947 by Haworth and Woodcock.^{[1][2]} Their work established the compound's constitution through its successful reduction to 5-aminohydrindene (5-aminoindan).^[2] The synthesis typically involves the nitration of an indene or indane precursor followed by appropriate functional group manipulations.







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References

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- 2. 23. The synthesis of 5-nitroindene - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
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